

Telatinib biomarker correlation clinical outcome

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Telatinib

CAS No.: 332012-40-5

Cat. No.: S544864

Get Quote

Telatinib Clinical Trial & Biomarker Data

Aspect	Details and Findings
Trial Design	Phase I, dose-escalation in patients with refractory solid tumors [1].
Dosing Regimens	Twice daily (BID) in both 14 days on/7 days off and continuous dosing schedules [1].

| **Key Biomarkers Assessed** | • **Pharmacokinetic (PK):** AUC_{0-12} , C_{max} [1] • **Pharmacodynamic (PD):** Tumor blood flow measured by DCE-MRI, soluble VEGFR-2 (sVEGFR-2) plasma levels [1] | | **Biomarker Correlations** | • **sVEGFR-2 levels:** Decreased with increasing **Telatinib** exposure (AUC_{0-12}) [1] • **Tumor Blood Flow (DCE-MRI):** Decreased with increasing **Telatinib** exposure (AUC_{0-12}) [1] | | **Clinical Outcome** | • **Recommended Phase II Dose:** 900 mg BID (continuous dosing) [1] • **Antitumor Activity:** Partial response in two Renal Cell Carcinoma patients [1] | | **Safety Profile** | Most frequent drug-related Grade 3 adverse events were hypertension (23%) and diarrhea (7%) [1]. |

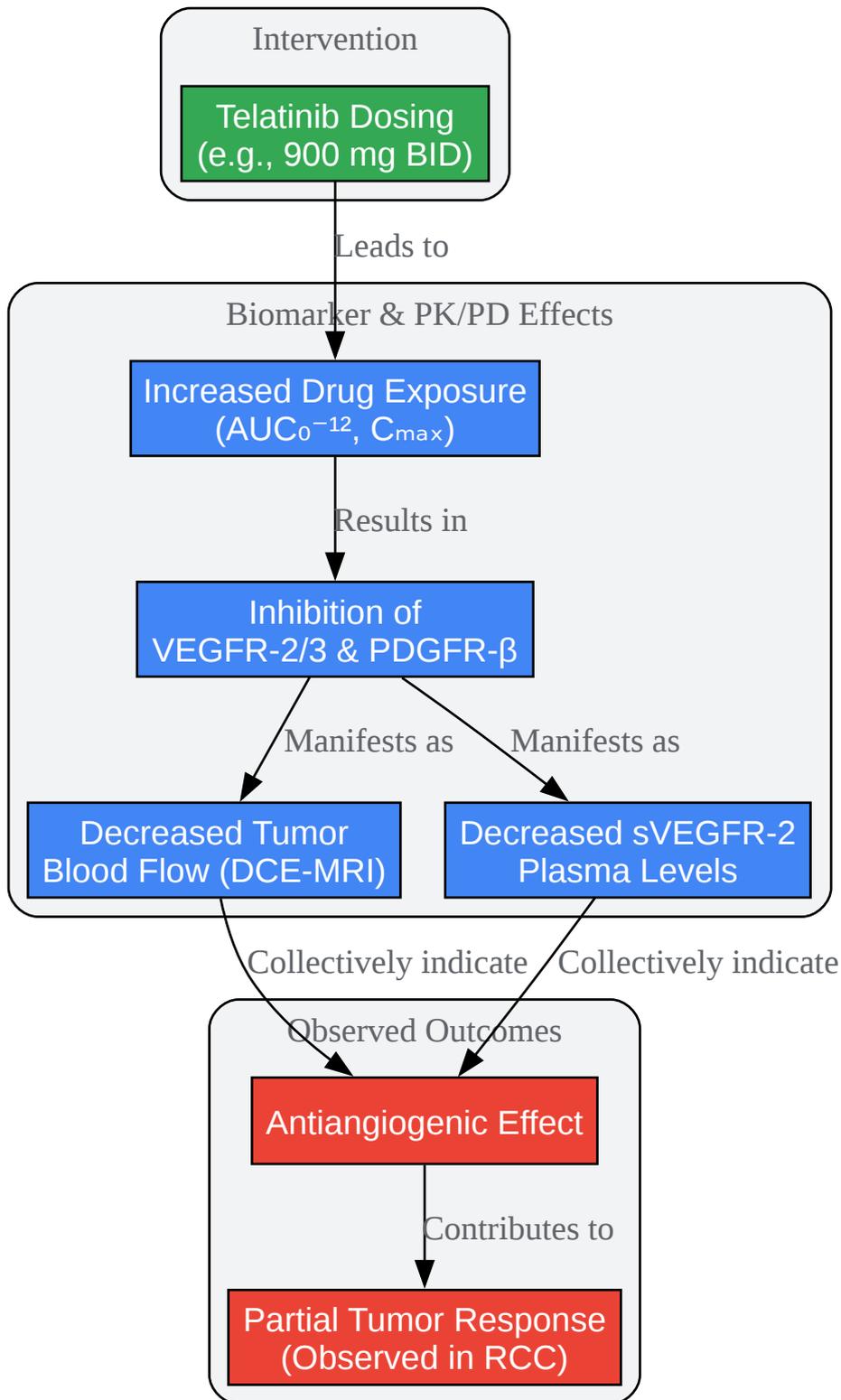
Detailed Experimental Protocols

For the key experiments cited in the table above, the methodologies were as follows:

- **sVEGFR-2 Plasma Level Analysis:** Plasma samples were collected from patients and analyzed for biomarkers. The study observed that geometric mean sVEGFR-2 plasma levels decreased as the exposure to **Telatinib** (measured by AUC_{0-12}) increased, indicating a pharmacodynamic effect of the drug on its target [1].
- **Dynamic Contrast-Enhanced Magnetic Resonance Imaging (DCE-MRI):** This technique was used to non-invasively measure changes in tumor blood flow, a marker of anti-angiogenic activity. The results demonstrated that tumor blood flow decreased with increasing AUC_{0-12} of **Telatinib**, providing direct evidence of its biological activity on tumor vasculature [1].
- **Pharmacokinetic (PK) Analysis:** Plasma samples were collected at pre-dose and multiple time points post-dose on day 1 and day 14 of cycle 1. The concentrations of **Telatinib** and its metabolite were determined using a validated LC-MS-MS (Liquid Chromatography with Tandem Mass Spectrometry) analytical method. Key PK parameters like AUC and C_{max} were calculated from this data [1].

Mechanism and Workflow Visualization

The diagram below illustrates the logical relationship between **Telatinib** dosing, its measured effects on biomarkers, and the associated clinical outcomes as established in the phase I study.



[Click to download full resolution via product page](#)

Further Research Directions

The available data is from an early-phase trial. For a comprehensive comparison, you would typically look for information on:

- **Head-to-Head Comparisons:** Data from trials directly comparing **Telatinib** to other VEGFR inhibitors (e.g., Sunitinib, Sorafenib) was not found.
- **Validated Predictive Biomarkers:** The search did not reveal biomarkers that predict which patients are most likely to respond to **Telatinib**, unlike in EGFR-mutant NSCLC where specific mutations guide therapy [2] [3] [4].
- **Later-Phase Trial Data:** Information on Phase III trials for **Telatinib** was not located. In contrast, drugs like Ivonescimab, another anti-angiogenic agent, have recent Phase III results presented in 2025 [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Phase I dose escalation study of telatinib (BAY 57-9352) in ... [pmc.ncbi.nlm.nih.gov]
2. 探析既定和新型EGFR 靶向药物 [memoinoncology.com]
3. 关于跨3个世代的EGFR 靶向TKI 的新数据 [memoinoncology.com]
4. Comparative analysis of first-generation epidermal growth ... [pmc.ncbi.nlm.nih.gov]
5. Overall Survival Data from HARMONi-A, Featuring ... [smmttx.com]

To cite this document: Smolecule. [Telatinib biomarker correlation clinical outcome]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544864#telatinib-biomarker-correlation-clinical-outcome>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com